

Application Note: High-Precision Quantitation of Durene using Deuterated Internal Standardization (Durene-d14)

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethylbenzene-d14

CAS No.: 15502-50-8

Cat. No.: B579532

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Executive Summary & Scientific Rationale

In the analysis of alkylbenzenes, matrix interference and ionization suppression often compromise accuracy. This guide details the deployment of **1,2,4,5-tetramethylbenzene-d14** (Durene-d14) as a stable isotope internal standard (IS).

Unlike structural analogs (e.g., pentamethylbenzene), Durene-d14 shares identical chemical properties with the analyte but possesses a distinct mass signature (

Da). This allows for Stable Isotope Dilution Assay (SIDA), the gold standard for quantification. The method exploits the Chromatographic Isotope Effect, where the deuterated isotopologue exhibits a marginally shorter retention time on non-polar phases due to the reduced London dispersion forces of C-D bonds compared to C-H bonds.

Target Applications:

- Pharmaceuticals: Quantification of residual solvent/mutagenic impurities in APIs.

- Toxicology: Monitoring metabolic exposure in biological fluids.
- Petrochemical: Fingerprinting of higher-order alkylbenzenes in fuel fractions.

Properties of the Analytical System

Analyte vs. Internal Standard

The substitution of all 14 hydrogen atoms with deuterium significantly shifts the molecular weight, preventing "cross-talk" in the mass spectrometer while maintaining similar extraction efficiencies.

Property	Analyte: Durene (d0)	Internal Standard: Durene-d14
CAS Number	95-93-2	139806-64-3 (approx)
Formula		
Molecular Weight	134.22 g/mol	148.30 g/mol
Quantification Ion (SIM)	m/z 134 (M+)	m/z 148 (M+)
Qualifier Ion	m/z 119 ()	m/z 130 ()
Retention Time ()	Reference ()	to min (System dependent)

Protocol A: Residual Impurity Analysis in API (Headspace GC-MS)

Objective: Quantify trace durene residues in drug substances. Durene is a precursor in specific synthesis pathways and must be controlled due to potential toxicity.

Reagents & Preparation

- Stock Solution A (Analyte): 1.0 mg/mL Durene in DMSO.

- Stock Solution B (IS): 1.0 mg/mL Durene-d14 in DMSO.
- Working Standard: Dilute A and B in water/DMSO (90:10) to create a calibration curve (1–1000 ng/mL), keeping IS constant at 100 ng/mL.

Sample Preparation (Headspace)

- Weighing: Accurately weigh 50 mg of API into a 20 mL headspace vial.
- Dissolution: Add 5 mL of Diluent (Water/DMSO 90:10 containing 100 ng/mL Durene-d14).
- Sealing: Immediately cap with a PTFE/Silicone septum and crimp.
- Equilibration: Incubate at 80°C for 30 minutes with agitation (500 rpm).

Instrumental Parameters (GC-MS)

- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: DB-624 Ultra Inert (30 m × 0.25 mm × 1.4 µm). Rationale: Thicker film required for volatile retention and separation from solvent.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
 - 40°C (hold 2 min)
 - Ramp 10°C/min to 140°C
 - Ramp 25°C/min to 240°C (hold 3 min)
- MS Detection: SIM Mode (Selected Ion Monitoring).
 - Window: 8.00 – 12.00 min.
 - Dwell Time: 50 ms per ion.

Data Analysis Logic

Calculate the Response Ratio (

) for every sample:

Note: Using the ratio compensates for variations in headspace equilibration efficiency and injection volume.

Protocol B: Bioanalysis in Plasma (SPME-GC-MS)

Objective: Detect durene exposure in biological samples. This protocol uses Solid Phase Microextraction (SPME) for high sensitivity without solvent waste.

Workflow Visualization

The following diagram illustrates the automated SPME workflow, highlighting the critical "Isotopic Lock" provided by Durene-d14.



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Caption: Automated SPME-GC-MS workflow. The Durene-d14 Internal Standard tracks the analyte through the extraction barrier, correcting for fiber adsorption variability.

Step-by-Step Methodology

- Fiber Selection: Use a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber. Rationale: The triple-phase fiber covers the wide polarity range of metabolic matrices while retaining the non-polar durene.
- Sample Prep:
 - Aliquot 200 µL plasma into a 10 mL vial.
 - Add 10 µL of Durene-d14 working solution (500 ng/mL in methanol).
 - Add 800 µL saturated NaCl solution (Salting out effect enhances volatility).

- Extraction:
 - Expose fiber to headspace for 20 mins at 60°C.
- Desorption:
 - Insert fiber into GC inlet (250°C) for 2 minutes.
 - Note: Ensure a narrow liner (0.75 mm ID) is used to sharpen the peak shape.

Method Validation & Quality Control

To ensure Scientific Integrity, the method must be validated against the following criteria.

Linearity and Range

Construct a calibration curve plotting Concentration Ratio vs. Area Ratio.

- Acceptance Criteria:

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- Weighting:

weighting is recommended due to the wide dynamic range often seen in impurity analysis.

Isotopic Purity Check

Before running samples, inject a blank containing only the Durene-d14 IS.

- Requirement: The signal at m/z 134 (Analyte parent) must be of the signal at m/z 148.
- Why? Incomplete deuteration in the commercial standard can lead to false positives for the native analyte.

Chromatography Check (System Suitability)

Due to the Inverse Isotope Effect, Durene-d14 may elute 0.02–0.05 minutes before Durene-d0 on non-polar columns (e.g., DB-5ms).

- Action: Ensure the integration window is wide enough to capture both, or set specific retention time windows for the quantifier (134) and IS (148) separately.

Parameter	Specification
Resolution ()	N/A (Co-elution is desired for IS, but slight shift is acceptable)
Tailing Factor	(Critical for trace analysis)
Signal-to-Noise (LOQ)	at 5 ng/mL

References

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